

Synthesis Protocol for (S,R,S)-AHPC-PEG5-Boc PROTAC Intermediate

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Compound of Interest

Compound Name: (S,R,S)-AHPC-PEG5-Boc

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This document provides a detailed protocol for the synthesis of **(S,R,S)-AHPC-PEG5-Boc**, a key intermediate in the development of Proteolysis Targeting Chimeras (PROTACs). This intermediate incorporates the von Hippel-Lindau (VHL) E3 ligase ligand, (S,R,S)-AHPC, connected to a five-unit polyethylene glycol (PEG) linker with a terminal Boc-protected amine. This molecule serves as a versatile building block for the subsequent attachment of a target protein ligand to generate a complete PROTAC degrader.

Introduction

PROTACs are heterobifunctional molecules that harness the cell's ubiquitin-proteasome system to selectively degrade target proteins. They consist of a ligand for an E3 ubiquitin ligase, a ligand for the protein of interest, and a linker connecting the two. The (S,R,S)-AHPC moiety is a high-affinity ligand for the VHL E3 ligase, one of the most utilized E3 ligases in PROTAC design.^{[1][2][3]} The PEG5 linker enhances solubility and provides the necessary length and flexibility for the formation of a productive ternary complex between the VHL E3 ligase, the PROTAC, and the target protein. The terminal Boc-protected amine allows for the straightforward deprotection and subsequent coupling to a warhead targeting the protein of interest.

Synthesis Overview

The synthesis of **(S,R,S)-AHPC-PEG5-Boc** is achieved through the amide coupling of (S,R,S)-AHPC hydrochloride with a commercially available Boc-protected PEG5 linker bearing a terminal carboxylic acid. This reaction is typically facilitated by standard peptide coupling reagents.

Quantitative Data Summary

Reagent/Product	Molecular Weight (g/mol)	Molar Equivalents	Amount
(S,R,S)-AHPC hydrochloride	498.07	1.0	100 mg
Boc-NH-PEG5-COOH	409.47	1.1	90.5 mg
HATU	380.23	1.2	91.6 mg
DIPEA	129.24	3.0	78 µL
Anhydrous DMF	-	-	2 mL
Product: (S,R,S)-AHPC-PEG5-Boc	852.08	-	Theoretical Yield: 171 mg

Experimental Protocol

Materials:

- (S,R,S)-AHPC hydrochloride
- Boc-NH-PEG5-COOH
- HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate)
- DIPEA (N,N-Diisopropylethylamine)
- Anhydrous DMF (N,N-Dimethylformamide)
- DCM (Dichloromethane)

- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Solvents for chromatography (e.g., Ethyl Acetate, Hexanes, Methanol)
- Reverse-phase HPLC purification system

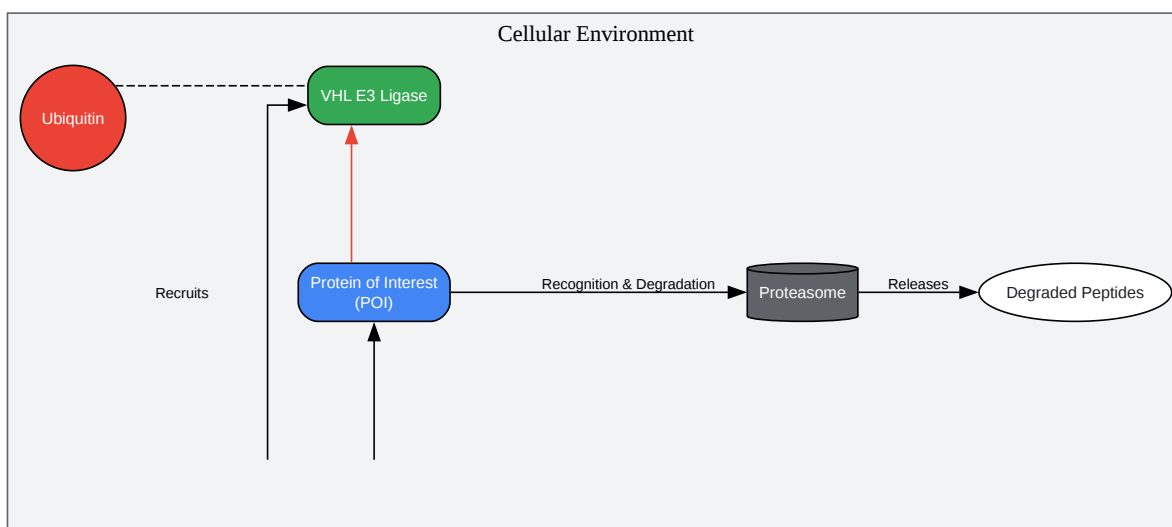
Procedure:

- **Reaction Setup:** To a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add (S,R,S)-AHPC hydrochloride (100 mg, 1.0 eq).
- **Reagent Addition:** Add Boc-NH-PEG5-COOH (90.5 mg, 1.1 eq) to the flask.
- **Dissolution:** Dissolve the mixture in anhydrous DMF (2 mL).
- **Coupling Agent and Base:** To the stirred solution, add HATU (91.6 mg, 1.2 eq) followed by the dropwise addition of DIPEA (78 μ L, 3.0 eq).
- **Reaction:** Stir the reaction mixture at room temperature for 4-12 hours. Monitor the progress of the reaction by LC-MS.
- **Work-up:**
 - Once the reaction is complete, dilute the mixture with ethyl acetate.
 - Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography or preparative reverse-phase HPLC to obtain the pure **(S,R,S)-AHPC-PEG5-Boc**.

- Characterization: Confirm the identity and purity of the final product using NMR spectroscopy and high-resolution mass spectrometry (HRMS).

Visualizations

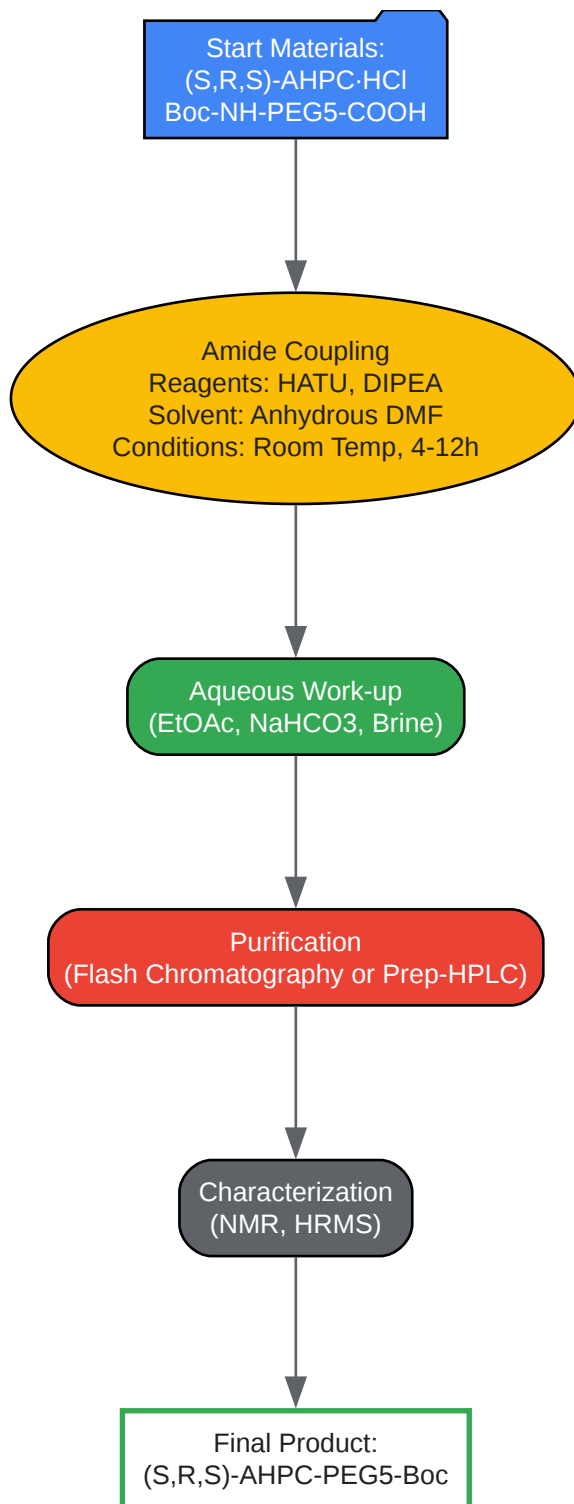
Signaling Pathway



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Caption: Mechanism of action of a VHL-based PROTAC.

Experimental Workflow



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Caption: Workflow for the synthesis of **(S,R,S)-AHPC-PEG5-Boc**.

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- To cite this document: BenchChem. [Synthesis Protocol for (S,R,S)-AHPC-PEG5-Boc PROTAC Intermediate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8137048#s-r-s-ahpc-peg5-boc-protac-synthesis-protocol]

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